

MRT67307 dihydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: MRT67307 dihydrochloride

Cat. No.: B1150241

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Technical Support Center: MRT67307 Dihydrochloride

Welcome to the technical support center for **MRT67307 dihydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the handling and use of this compound. Here you will find troubleshooting guides and frequently asked questions (FAQs) to ensure the successful implementation of your experiments.

Troubleshooting Guide: Solubility Issues

MRT67307 dihydrochloride can present solubility challenges. The following guide provides solutions to common issues to help you prepare clear, ready-to-use solutions.

Common Solubility Problems and Solutions

Issue	Potential Cause	Recommended Solution
Precipitation in aqueous solution	The compound has limited solubility in purely aqueous buffers.	Prepare a high-concentration stock solution in an organic solvent like DMSO first, then dilute it into your aqueous experimental medium. Ensure the final concentration of the organic solvent is compatible with your experimental system.
Cloudiness or precipitation in DMSO stock	The DMSO may have absorbed moisture, reducing its solvating power. MRT67307 may also require energy to dissolve fully.	Use fresh, anhydrous (hygroscopic) DMSO.[1] Briefly warm the solution at 37°C or use an ultrasonic bath to aid dissolution.[2]
Incomplete dissolution	The compound has not fully dissolved in the chosen solvent at the desired concentration.	Decrease the concentration of the solution. Alternatively, for DMSO, gentle warming and sonication can facilitate dissolution.[1][2]
Phase separation in in vivo formulations	Improper mixing of solvents or reaching the solubility limit in the vehicle.	Prepare the formulation by adding and thoroughly mixing each solvent sequentially.[1][3][4] If precipitation occurs, gentle heating and sonication can be used.[1]

Solubility Data

The solubility of **MRT67307 dihydrochloride** can vary depending on the solvent and conditions. The following table summarizes reported solubility data for quick reference.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	53.75 - 100 mg/mL[1][3]	100 - 215.24 mM[1]	Ultrasonic treatment may be required.[1] Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[1][3][4]
Water	10.75 - 92 mg/mL[3][5]	~20 mM	Gentle warming may be necessary.[5]
Ethanol	30.67 - 92 mg/mL[3][5]	-	
DMF	5 mg/mL[6]	-	
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL[6]	-	

Molecular weight of **MRT67307 dihydrochloride** is approximately 537.52 g/mol , and the free base is 464.60 g/mol . Calculations for molarity should be based on the specific form of the compound used.[6]

Experimental Protocols

Detailed methodologies for preparing solutions for both in vitro and in vivo studies are provided below.

Preparation of Stock Solutions for In Vitro Use

- Weighing the Compound: Accurately weigh the desired amount of **MRT67307 dihydrochloride** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a high-concentration stock solution (e.g., 100 mM).[1]

- **Dissolution:** Vortex the solution thoroughly. If precipitation or cloudiness is observed, use an ultrasonic bath or warm the solution briefly at 37°C until the solution is clear.^{[1][2]}
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to one year for optimal stability.^[3]

Preparation of Working Solutions for Cell-Based Assays

- **Thawing:** Thaw a single aliquot of the high-concentration DMSO stock solution at room temperature.
- **Dilution:** Serially dilute the stock solution in your cell culture medium to the desired final working concentration (e.g., 1 µM to 20 µM).^[7] Mix thoroughly by gentle inversion or pipetting.
- **Application:** Add the final working solution to your cell culture. Ensure the final DMSO concentration is non-toxic to your cells (typically ≤ 0.1%).

Preparation of Formulations for In Vivo Use

Formulation 1: PEG300, Tween-80, and Saline

- **Initial Dissolution:** Prepare a concentrated stock solution of MRT67307 in DMSO (e.g., 25 mg/mL).^[1]
- **Vehicle Preparation:** In a separate sterile tube, add the following solvents in the specified order, ensuring complete mixing after each addition:
 - 40% PEG300
 - 5% Tween-80
- **Final Formulation:** Add 10% of the DMSO stock solution to the PEG300/Tween-80 mixture and mix until clear. Finally, add 45% saline to reach the final volume.^[1] The resulting solution should be clear.

Formulation 2: Corn Oil

- Initial Dissolution: Prepare a stock solution of MRT67307 in DMSO (e.g., 25 mg/mL).[1]
- Final Formulation: Add 10% of the DMSO stock solution to 90% corn oil and mix thoroughly. [1]

Note: For in vivo formulations, it is crucial to use sterile components and aseptic techniques. The prepared formulation should be used immediately.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for making a stock solution of **MRT67307 dihydrochloride**?

A1: DMSO is the most recommended solvent for preparing high-concentration stock solutions of **MRT67307 dihydrochloride**, with reported solubility up to 100 mM.[1] It is crucial to use anhydrous, high-purity DMSO as the compound's solubility can be significantly impacted by absorbed moisture.[1][3][4]

Q2: My **MRT67307 dihydrochloride** is not dissolving completely in water, what should I do?

A2: While **MRT67307 dihydrochloride** is reported to be soluble in water up to about 20 mM, you may encounter difficulties. To improve solubility, you can try gentle warming.[5] For cell-based assays, the best practice is to first dissolve the compound in DMSO to create a concentrated stock and then dilute this stock into your aqueous buffer or cell culture medium to the final working concentration.

Q3: How should I store my **MRT67307 dihydrochloride** solutions?

A3: For long-term storage, it is recommended to store the powdered compound at -20°C for up to 3 years.[3] Once dissolved in a solvent like DMSO, aliquot the stock solution and store it at -80°C for up to one year or at -20°C for up to one month.[3] Avoid repeated freeze-thaw cycles. [3]

Q4: Can I use sonication or heating to dissolve **MRT67307 dihydrochloride**?

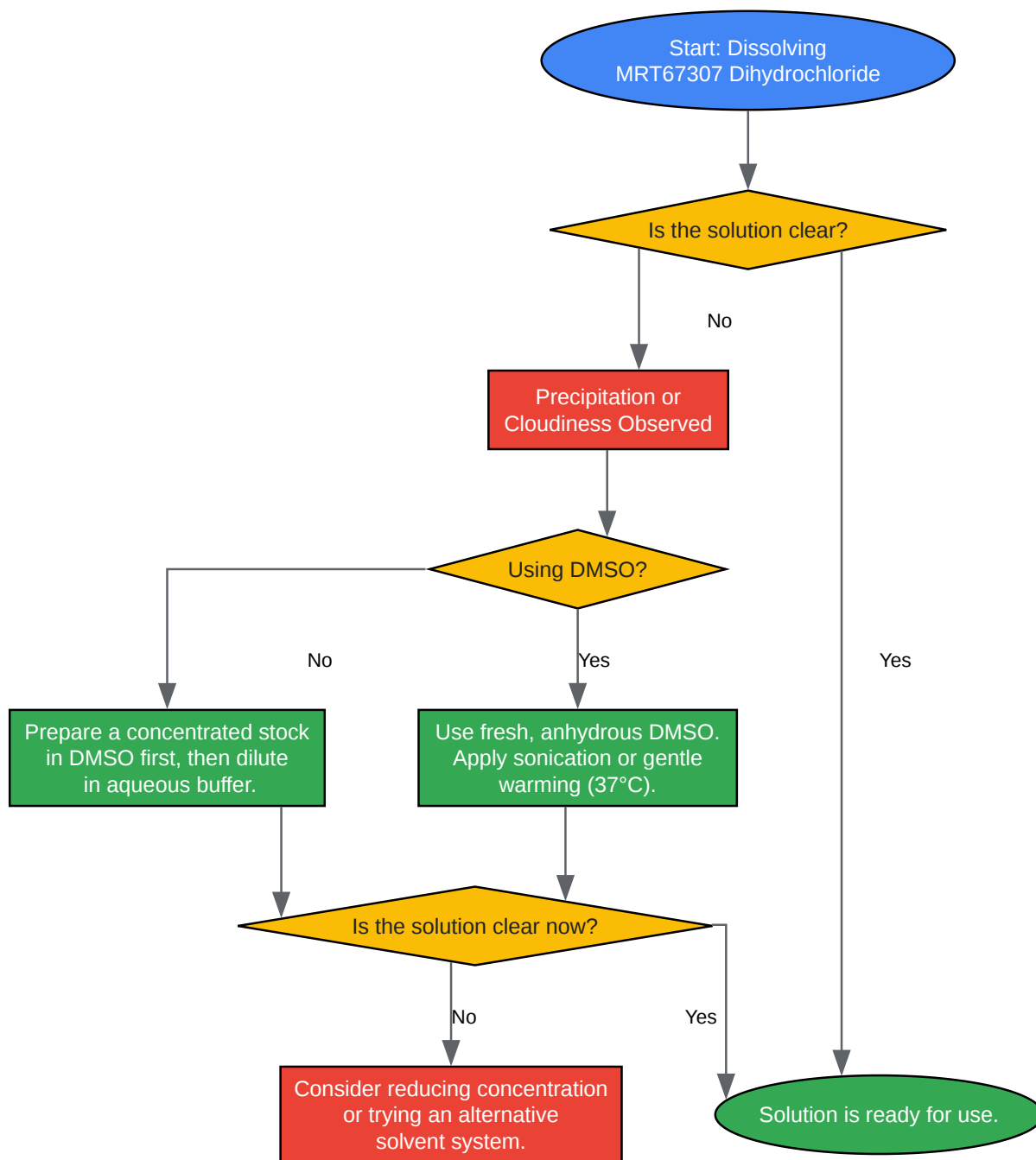
A4: Yes, both sonication and gentle heating (e.g., at 37°C) can be used to aid the dissolution of **MRT67307 dihydrochloride**, particularly in DMSO.[1][2]

Q5: What is the mechanism of action of MRT67307?

A5: MRT67307 is a dual inhibitor of IKK ϵ (IKBKE) and TBK1 (TANK-binding kinase 1), with IC50 values of 160 nM and 19 nM, respectively.[1][3][4] It also potently inhibits ULK1 and ULK2, key kinases in the autophagy pathway, with IC50 values of 45 nM and 38 nM, respectively.[1][8] By inhibiting TBK1/IKK ϵ , it prevents the phosphorylation of IRF3 and subsequent inflammatory responses.[7][9] Its inhibition of ULK1/2 leads to a blockage of autophagy.[8]

Visualizing Experimental Workflows and Signaling Pathways

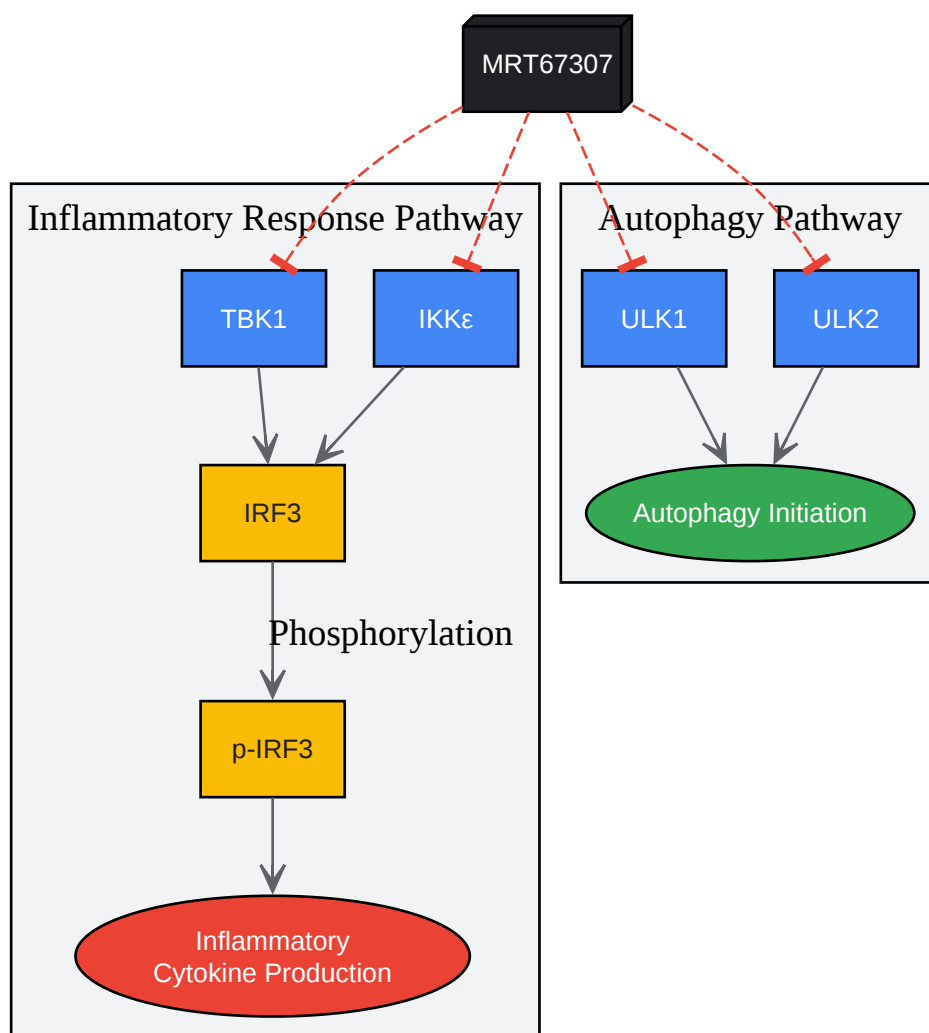
Troubleshooting Workflow for Solubility Issues



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Caption: Troubleshooting workflow for **MRT67307 dihydrochloride** solubility.

MRT67307 Signaling Pathway Inhibition



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Caption: MRT67307 inhibits TBK1/IKKε and ULK1/ULK2 signaling pathways.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]

- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. raybiotech.com [raybiotech.com]
- 6. caymanchem.com [caymanchem.com]
- 7. invivogen.com [invivogen.com]
- 8. Pharmacological Inhibition of ULK1 Kinase Blocks Mammalian Target of Rapamycin (mTOR)-dependent Autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 9. nbinno.com [nbinno.com]
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